

Procedures for scaling up synthesis of NECA intermediates

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Compound of Interest

Compound Name: 5'-Ethylcarboxamido-2',3'-isopropylidene adenosine

CAS No.: 39491-53-7

Cat. No.: B1140553

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Application Note: Scalable Synthesis of NECA Intermediates

Executive Summary

5'-N-Ethylcarboxamidoadenosine (NECA) is a high-affinity, non-selective adenosine receptor agonist widely used in pharmacological research and drug development. While milligram-scale synthesis is routine, scaling to multi-gram or kilogram quantities presents specific process engineering challenges, particularly regarding the oxidation of the 5'-hydroxyl group and the handling of volatile ethylamine.

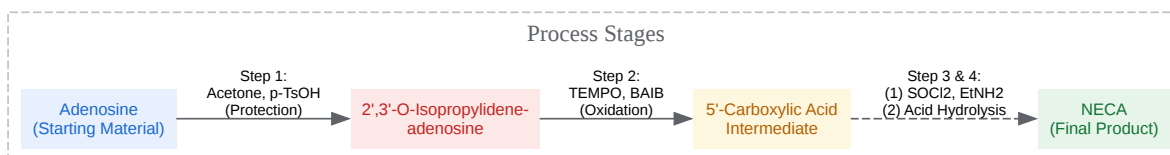
This guide outlines a robust, scalable 4-step synthetic route designed for reproducibility and safety. We prioritize the TEMPO-mediated oxidation over traditional permanganate methods to minimize heavy metal waste and exotherm risks.

Strategic Route Analysis

The synthesis of NECA from Adenosine involves three critical transformations:

- Protection: Selective blocking of the 2' and 3' hydroxyls.[1]
- Oxidation: Conversion of the 5'-primary alcohol to a carboxylic acid.
- Amidation: Coupling with ethylamine.

Reaction Scheme



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Figure 1: Strategic reaction pathway for NECA synthesis emphasizing the critical intermediate stages.

Detailed Experimental Protocols

Step 1: Large-Scale Protection (Acetonide Formation)

Objective: Synthesize 2',3'-O-isopropylideneadenosine.[2] **Rationale:** The 2',3'-cis-diol must be protected to prevent side reactions during the 5'-oxidation. The isopropylidene (acetonide) group is chosen for its stability under basic/oxidative conditions and facile removal under acidic conditions.

Reagents:

- Adenosine (1.0 equiv)
- Acetone (Solvent/Reagent, 20 vol)
- 2,2-Dimethoxypropane (DMP) (1.5 equiv) – Scavenges water, driving equilibrium.
- p-Toluenesulfonic acid monohydrate (p-TsOH) (0.05 equiv)

Protocol:

- Charge: To a reactor equipped with an overhead stirrer and N2 inlet, charge Adenosine and Acetone.
- Addition: Add DMP followed by p-TsOH. The suspension will gradually clear as the product forms (solubility increases).
- Reaction: Stir at 20–25°C for 4–6 hours. Monitor by TLC (CHCl₃:MeOH 9:1) or HPLC.[3]
- Quench: Neutralize by adding solid NaHCO₃ (0.1 equiv) and stir for 30 mins.
- Isolation: Filter off inorganic salts. Concentrate the filtrate under vacuum to ~20% volume.
- Crystallization: Add cold water or hexane to induce precipitation. Filter the white solid.
- Drying: Dry in a vacuum oven at 40°C.

Yield Expectation: >90% QC Check: ¹H NMR should show two methyl singlets (~1.3 and 1.6 ppm).

Step 2: Scalable 5'-Oxidation (The Critical Step)

Objective: Convert 2',3'-O-isopropylideneadenosine to the corresponding 5'-uronic acid.

Rationale: Traditional KMnO₄ oxidations are heterogeneous and difficult to control at scale (exotherm risks). We utilize the TEMPO/BAIB (Bis-acetoxiodobenzene) system. It is homogeneous, mild, and avoids toxic metal waste (Cr/Ru).

Reagents:

- 2',3'-O-isopropylideneadenosine (1.0 equiv)
- TEMPO (0.2 equiv) – Catalyst
- BAIB (2.2 equiv) – Stoichiometric Oxidant
- Acetonitrile/Water (1:1 v/v) – Solvent System

Protocol:

- Dissolution: Dissolve the protected adenosine in Acetonitrile/Water (10 vol).
- Catalyst Addition: Add TEMPO at room temperature.
- Oxidant Addition: Add BAIB in 4 portions over 1 hour. Critical: Adding all at once can cause a sharp exotherm. Maintain internal temp <30°C.
- Reaction: Stir for 4–6 hours. Solution turns from orange to yellow.
- Workup:
 - Concentrate to remove Acetonitrile.
 - Extract the aqueous layer with EtOAc (to remove iodobenzene byproduct).
 - Acidification: Adjust aqueous layer pH to ~2.5 with 1M HCl to precipitate the carboxylic acid.
 - Filtration: Collect the white precipitate.
 - Recrystallization: Water/Ethanol if necessary.

Yield Expectation: 75–85% Safety Note: Iodobenzene is a byproduct; ensure efficient ventilation.

Step 3 & 4: Amidation and Deprotection

Objective: Convert the acid to the N-ethyl amide and remove the acetonide. Rationale: Direct coupling using Thionyl Chloride (SOCl₂) converts the acid to the acid chloride, which reacts rapidly with ethylamine. This is more cost-effective at scale than peptide coupling agents (EDC/HOBt).

Protocol:

- Acid Chloride Formation:
 - Suspend the Uronic Acid (from Step 2) in dry DCM (10 vol).
 - Add SOCl₂ (1.5 equiv) and catalytic DMF (2 drops).

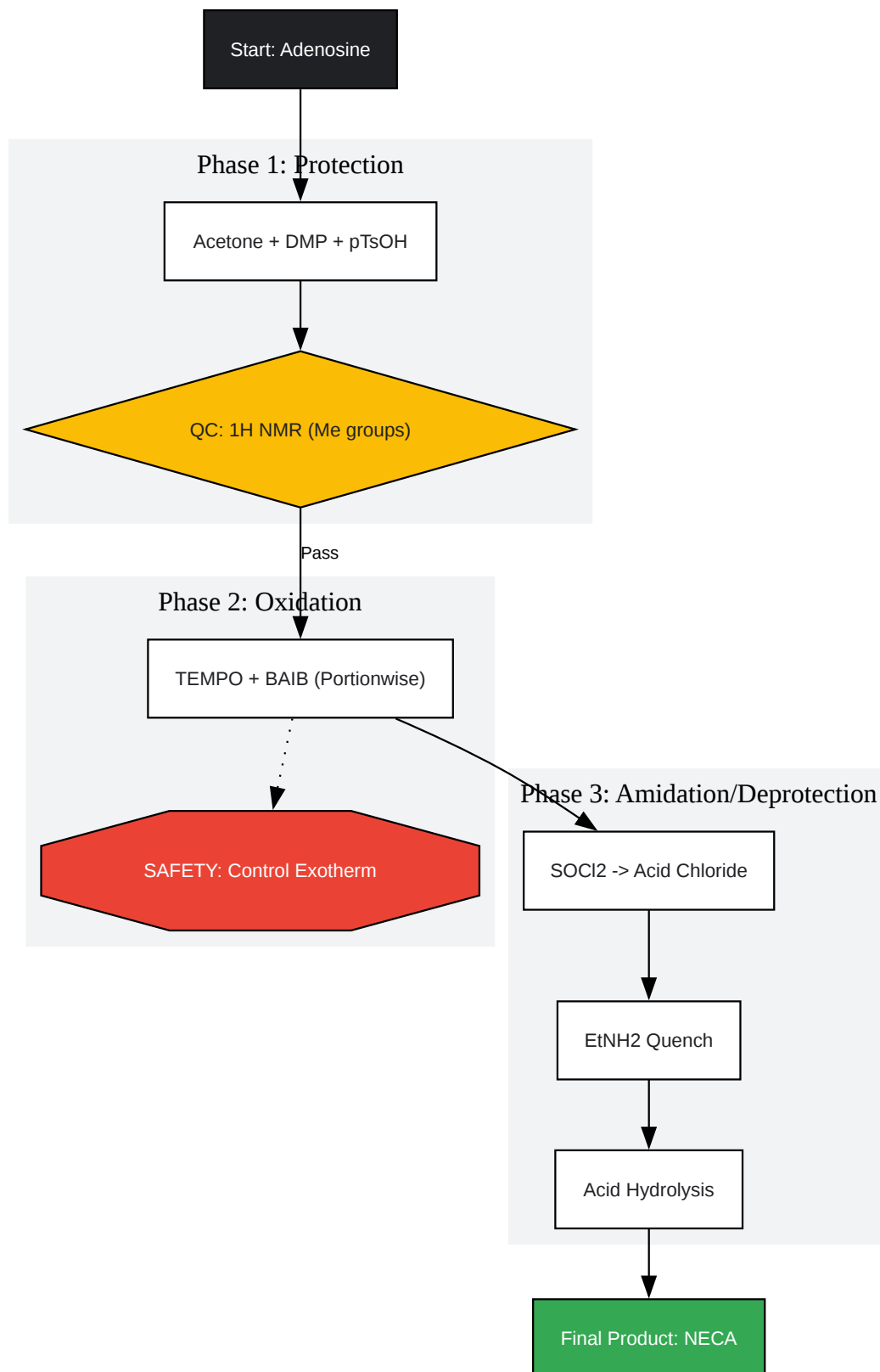
- Reflux (40°C) for 2 hours until gas evolution ceases and solution clears.
- Evaporation:[4] Remove solvent and excess SOCl₂ under vacuum (requires a robust scrubber).
- Amidation:
 - Redissolve the residue in dry DCM. Cool to 0°C.[2]
 - Add Ethylamine (2.0 M in THF or aqueous 70%, 5 equiv) slowly. Caution: Exothermic.
 - Stir at 0°C for 1 hour, then warm to RT.
 - Wash with dilute NaHCO₃ and Brine. Dry and concentrate.
- Deprotection (Hydrolysis):
 - Dissolve the intermediate in 1M HCl (5 vol).
 - Heat to 50°C for 1 hour.
 - Neutralize with NaOH to pH 7.
 - Cool to 4°C to crystallize NECA.

Process Control & Data Summary

Quantitative Metrics

Parameter	Step 1 (Protection)	Step 2 (Oxidation)	Step 3 (Amidation)
Reagent	Acetone/DMP	TEMPO/BAIB	SOCl ₂ / EtNH ₂
Temp Range	20–25°C	<30°C (Exotherm control)	0°C -> 40°C
Typical Yield	92%	80%	70% (over 2 steps)
Critical Impurity	Unreacted Adenosine	Over-oxidation products	Hydrolyzed Acid

Workflow Logic Diagram



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Figure 2: Operational workflow for the scale-up process, highlighting QC points and safety barriers.

Troubleshooting & Safety

- Oxidation Stalling: If the reaction in Step 2 stalls, add 0.1 equiv more TEMPO. Do not overheat, as this degrades the ribose ring.
- Ethylamine Handling: Ethylamine is volatile and toxic. Use a cold finger condenser or sealed pressure vessel if possible. Ensure the scrubber is active before adding SOCl₂.
- Purification: Avoid silica chromatography at >100g scale. Rely on pH-swing precipitation (Acid/Base workup) and crystallization.

References

- Original Synthesis & Activity: Cusack, N. J., & Hourani, S. M. (1981).^[5] 5'-N-ethylcarboxamidoadenosine: a potent inhibitor of human platelet aggregation.^{[3][5]} British Journal of Pharmacology.^{[3][5]} [Link](#)
- Process Patent (Intermediates): Castaldi, G., et al. (2005). Process for the preparation of adenosine derivatives. WO2005028489A2.^[2] [Link](#)
- TEMPO Oxidation Scale-up: Ciriminna, R., & Pagliaro, M. (2010). Industrial Oxidations with Organocatalyst TEMPO and Its Derivatives. Organic Process Research & Development. [Link](#)
- Nucleoside Modification Guide: Volpini, R., et al. (2002). Synthesis and biological evaluation of 2-alkynyl-NECA derivatives. Journal of Medicinal Chemistry. [Link](#)

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]

- [2. 5'-Ethylcarboxamido-2',3'-isopropylidene Adenosine synthesis - chemicalbook \[chemicalbook.com\]](#)
- [3. NECA | Non-selective Adenosine | Tocris Bioscience \[tocris.com\]](#)
- [4. Direct 2,3-O-Isopropylidenation of \$\alpha\$ -d-Mannopyranosides and the Preparation of 3,6-Branched Mannose Trisaccharides - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. caymanchem.com \[caymanchem.com\]](#)
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